

Technical Deep Dive: Discovery & Synthesis of 2-Morpholinecarboxamide Hydrochloride

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Executive Summary

2-Morpholinecarboxamide hydrochloride (and its enantiomers) represents a privileged scaffold in modern medicinal chemistry, particularly in the development of kinase inhibitors (e.g., PI3K

/

) and CNS-active agents. Unlike its 4-substituted counterparts (ureas), the 2-carboxamide moiety introduces a chiral center on the morpholine ring, offering a vector for specific hydrogen bonding interactions within the ATP-binding pockets of enzymes while significantly enhancing aqueous solubility and metabolic stability.

This guide details the technical discovery logic, focusing on the transition from chiral pool precursors (Serine) to the final hydrochloride salt, emphasizing stereochemical retention and scalable process chemistry.

Structural Identity & Pharmacophore Logic

The 2-morpholinecarboxamide scaffold is not merely a solubilizing group; it is a pharmacodynamic driver.

- Chemical Name: **2-Morpholinecarboxamide hydrochloride**

- Molecular Formula:

[1]

- Key Feature: The C2-chiral center. The (S)-enantiomer is frequently the bioactive conformer in PI3K inhibitors, directing the morpholine oxygen to engage in critical hinge-region binding.

Pharmacophore Advantages

Property	Mechanism of Action	Impact on Drug Design
Solubility	Hydrophilic ether oxygen + Amide H-bond donors	Reduces logD; improves oral bioavailability.
Metabolic Stability	C2-substitution sterically hinders N-dealkylation	Prolongs (Half-life).
Target Binding	Directional H-bonding via Amide	Increases potency/selectivity (e.g., in kinase hinge regions).

Synthetic Discovery Pathways

The "discovery" of this molecule in a process context refers to the evolution from low-yielding cyclizations to stereoselective synthesis. We present the two primary routes: the Chiral Pool Route (Serine-derived) and the Industrial Cyclization Route.

Pathway A: The Serine "Chiral Pool" Route (High Precision)

This is the preferred method for drug discovery campaigns requiring high enantiomeric excess (ee > 98%).

Mechanism:

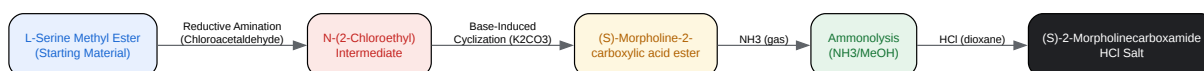
- Starting Material: L-Serine methyl ester.
- N-Alkylation: Reaction with chloroacetyl chloride or glyoxal equivalents.
- Cyclization: Intramolecular displacement to form the morpholine ring.
- Amidation: Conversion of the ester to the primary amide.

Pathway B: The Industrial Resolution Route

Used for bulk production where cost is paramount, and chiral resolution (via tartaric acid) is feasible.

Visualization: Synthesis Workflow

The following diagram illustrates the stereoselective synthesis logic from L-Serine.



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Caption: Stereoselective synthesis pathway from L-Serine to (S)-2-Morpholinecarboxamide HCl.

Detailed Experimental Protocol

This protocol describes the synthesis of (S)-2-Morpholinecarboxamide Hydrochloride, prioritizing the preservation of the chiral center derived from L-Serine.

Phase 1: Ring Construction (The Critical Step)

Objective: Synthesize (S)-4-benzyl-2-(methoxycarbonyl)morpholine (Protected Intermediate).

- Reactants: L-Serine methyl ester hydrochloride (1.0 eq), N-Benzyl-2-chloroethylamine (1.1 eq),
(2.5 eq).

- Solvent: Acetonitrile (MeCN) or DMF.
- Procedure:
 - Suspend L-Serine methyl ester and base in MeCN.
 - Add N-Benzyl-2-chloroethylamine dropwise at 0°C to prevent polymerization.
 - Reflux at 80°C for 16 hours. Note: Monitoring by TLC is crucial here to observe the disappearance of the serine spot.
 - Workup: Filter inorganic salts. Concentrate filtrate. Purify via silica gel chromatography (Hexane/EtOAc).

Phase 2: Amidation & Deprotection

Objective: Convert ester to amide and remove benzyl protection.

- Ammonolysis:
 - Dissolve the morpholine ester in Methanol (MeOH).
 - Bubble anhydrous
gas through the solution at 0°C until saturation.
 - Seal the vessel and stir at Room Temperature (RT) for 24 hours.
 - Validation: IR spectroscopy should show the disappearance of the ester carbonyl () and appearance of the amide doublet ().
- Hydrogenolysis (Debenzylation):
 - Catalyst: 10% Pd/C (wet).
 - Atmosphere:

gas (1 atm or balloon pressure).

- Solvent: MeOH.
- Stir for 12 hours. Filter through Celite.

Phase 3: Salt Formation (The Product)

Objective: Isolate the stable Hydrochloride salt.

- Dissolve the free base oil in minimal dry 1,4-dioxane or Ethanol.
- Add 4M HCl in dioxane dropwise at 0°C.
- A white precipitate will form immediately.
- Filtration: Collect the solid under inert atmosphere (hygroscopic).
- Drying: Vacuum dry at 40°C over

Quality Control & Characterization

To ensure the material is suitable for high-stakes drug discovery (e.g., PI3K inhibition assays), the following specifications must be met.

Test	Method	Acceptance Criteria
Identity	-NMR ()	Diagnostic dd at 4.2-4.4 ppm (H-2 proton).
Chiral Purity	Chiral HPLC	> 98% ee (Enantiomeric Excess).
Salt Stoichiometry	Argentometric Titration	0.95 - 1.05 eq (Mono-HCl).
Water Content	Karl Fischer	< 1.0% (Material is hygroscopic).

Diagnostic NMR Signals[2]

- H-2 Proton: The proton at the chiral center (C2) usually appears as a doublet of doublets (dd) around 4.2 ppm, shifted downfield due to the electron-withdrawing amide and oxygen.
- Amide Protons: In DMSO-

, distinct broad singlets at ~7.5 ppm (often exchangeable with

).

Therapeutic Application Logic: PI3K Inhibitors

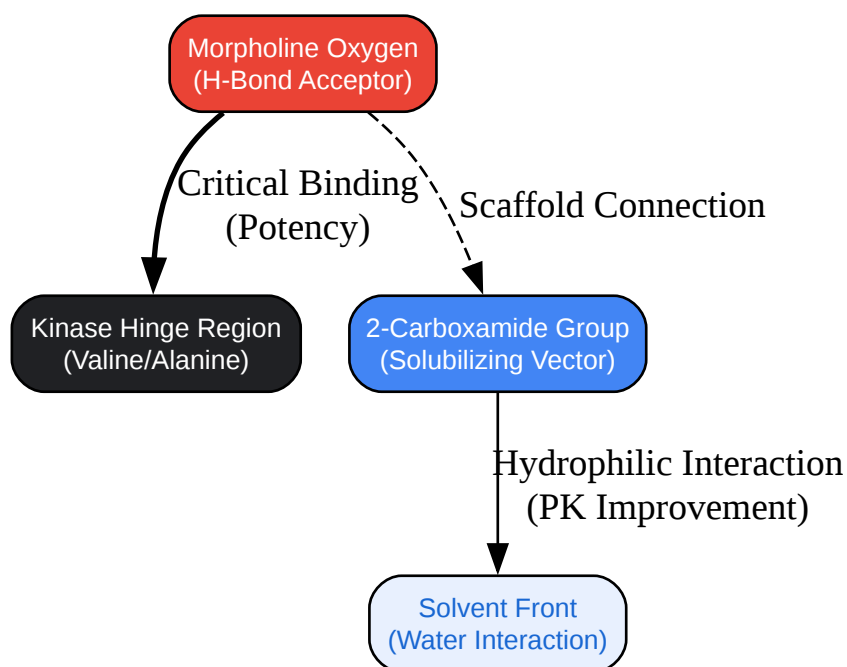
The discovery of 2-morpholinecarboxamide was pivotal for the development of Isoform-Selective PI3K Inhibitors.

Mechanism of Binding

In PI3K

inhibitors (e.g., analogs of AZD8186), the morpholine oxygen acts as a hydrogen bond acceptor for the hinge region (Val851 in PI3K

numbering). The 2-carboxamide group projects into the solvent-exposed region, improving solubility without incurring a steric penalty.



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Caption: Pharmacophore interaction map of 2-morpholinecarboxamide in kinase binding pockets.

References

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 - Source: Dugar, S., et al.[2] "A Concise and Efficient Synthesis of Substituted Morpholines." Synthesis, 2015, 47(05), 712-720.
 - Relevance: Establishes the core cyclization methodology
- Application in PI3K Inhibitors
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 - Relevance: Reviews the pharmacodynamic role of the morpholine scaffold in CNS and kinase drugs.
- Chiral Resolution & Synthesis

- Source: Patent WO2010046808A2.
- Relevance: Describes industrial scaling and salt form
- General Morpholine Synthesis Reviews
 - Source: Organic Chemistry Portal. "Synthesis of Morpholines."
 - Relevance: Provides alternative routes via vinyl sulfonium salts and amino alcohols.[3]

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Sources

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